

boiling point and density of 5-Chloro-1-pentyne at standard pressure

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Compound of Interest

Compound Name: 5-Chloro-1-pentyne

Cat. No.: B126576

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Technical Guide: Physicochemical Properties of 5-Chloro-1-pentyne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **5-Chloro-1-pentyne**, a valuable reagent in organic synthesis. The document outlines its key physical properties and details the experimental protocols for their determination, ensuring accurate and reproducible results in a laboratory setting.

Core Physicochemical Properties

5-Chloro-1-pentyne is a colorless to light brown liquid with the linear formula $\text{HC}\equiv\text{CCH}_2\text{CH}_2\text{CH}_2\text{Cl}$.^[1] It is classified as a terminal alkyne and a halogenated hydrocarbon, making it a versatile building block in the synthesis of more complex molecules, including pyrazoles and organostannane compounds.^[2]

Table 1: Physical and Chemical Properties of **5-Chloro-1-pentyne**

Property	Value
Molecular Formula	C ₅ H ₇ Cl[2]
Molecular Weight	102.56 g/mol [3]
Boiling Point	67-69 °C at 145 mmHg[3][4]
Density	0.968 g/mL at 25 °C[3][5]
Refractive Index	n ₂₀ /D 1.444[3]
Flash Point	15 °C (59 °F)[6]
CAS Number	14267-92-6

Experimental Protocols

Precise determination of the physical properties of a compound is critical for its application in research and development. The following sections detail standard laboratory procedures for measuring the boiling point and density of **5-Chloro-1-pentyne**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Since the boiling point is pressure-dependent, recording the pressure at which the measurement is taken is crucial.

Method 1: Micro-Boiling Point Determination using a Thiele Tube

This method is ideal for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating oil (mineral oil), and a heat source (Bunsen burner or heating mantle).
- Procedure:
 - Add a small amount (approximately 0.5 mL) of **5-Chloro-1-pentyne** to the small test tube.
 - Place the capillary tube into the test tube with the open end down.

- Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.[7]
- Place the thermometer assembly into the Thiele tube containing heating oil, making sure the rubber band is above the oil level to prevent degradation.[8]
- Gently heat the side arm of the Thiele tube. This design allows for even heat distribution by convection.[8]
- As the temperature rises, air trapped in the capillary tube will be expelled.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the liquid has reached a temperature slightly above its boiling point.[7][8]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn into the capillary tube.[8] Record this temperature.

Method 2: Boiling Point Determination by Distillation

This method is suitable when a larger volume of the liquid is available and purification is also desired.[9]

- Apparatus: Distillation flask (round-bottom flask), condenser, receiving flask, thermometer and adapter, boiling chips, heating mantle, and clamps.
- Procedure:
 - Place at least 5 mL of **5-Chloro-1-pentyne** and a few boiling chips into the distillation flask.[7]
 - Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.[7]

- Begin heating the flask. The liquid will start to boil and its vapor will travel into the condenser.
- When the vapor reaches the thermometer, the temperature reading will rise and then stabilize.
- Record the temperature at which the liquid is actively condensing and dripping into the receiving flask. This stable temperature is the boiling point.[\[9\]](#)[\[10\]](#)
- Record the ambient barometric pressure.

Density is an intrinsic property defined as the mass of a substance per unit volume.

Method: Direct Mass and Volume Measurement

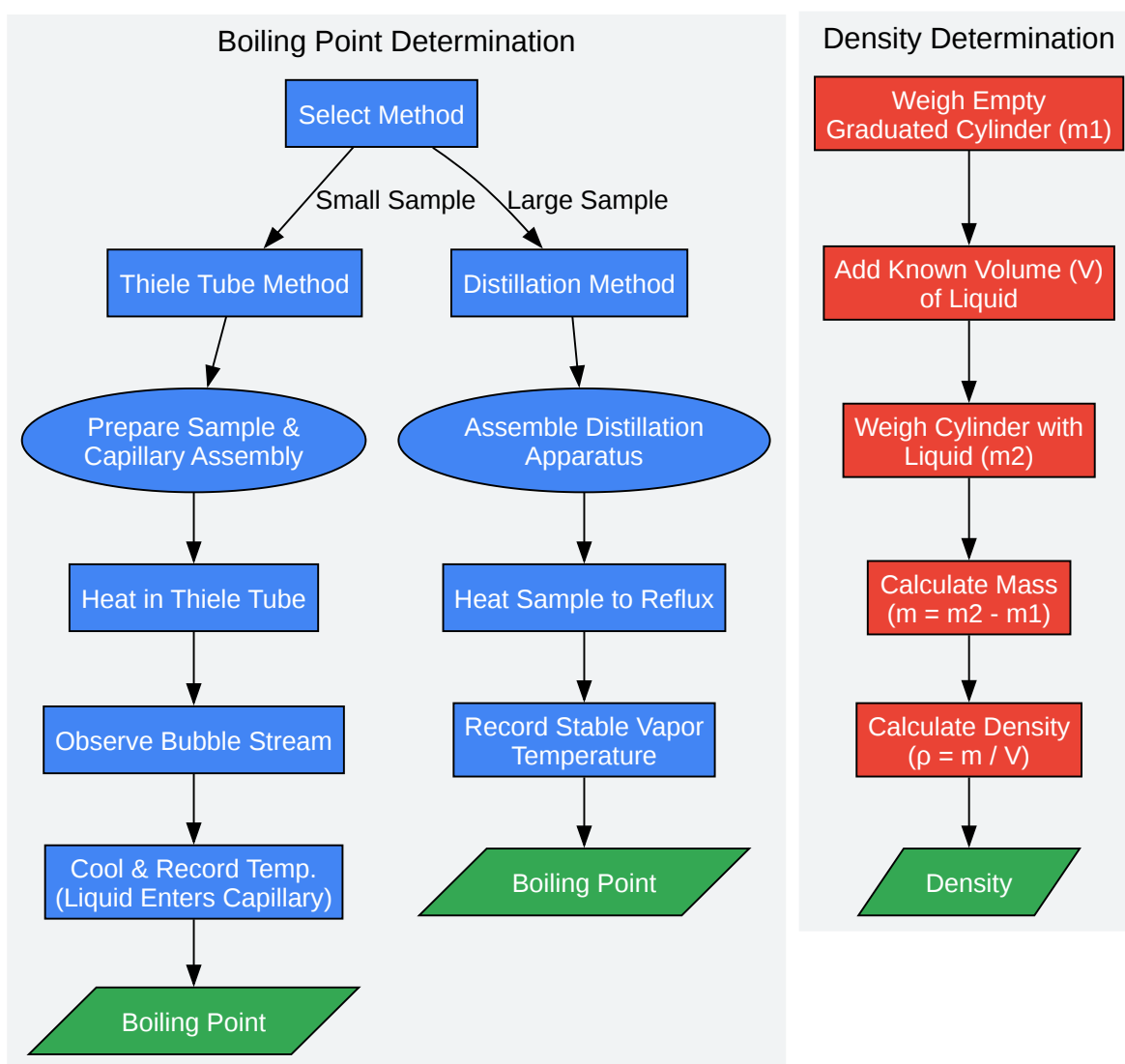
This is a straightforward method for determining the density of a liquid.

- Apparatus: Analytical balance, volumetric flask or graduated cylinder (a 10 mL graduated cylinder is suitable), and a pipette.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder or volumetric flask on an analytical balance and record it as m_1 .[\[11\]](#)
 - Using a pipette, accurately transfer a known volume of **5-Chloro-1-pentyne** into the weighed container. For a 10 mL graduated cylinder, the volume can be read directly from the markings, reading the bottom of the meniscus.[\[12\]](#) Record this volume as V .
 - Measure the mass of the container with the liquid and record it as m_2 .[\[11\]](#)
 - The mass of the liquid (m) is the difference between the two measurements ($m = m_2 - m_1$).
 - Calculate the density (ρ) using the formula: $\rho = m / V$
 - For higher precision, repeat the measurement several times and calculate the average density. Ensure the temperature of the liquid is recorded as density is temperature-dependent.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **5-Chloro-1-pentyne**.

Workflow for Physicochemical Property Determination

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Caption: Experimental workflow for determining the boiling point and density of a liquid sample.

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